

Validating the Downstream Effects of YEATS4 Binder-1 Treatment: A Comparative Guide

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Compound of Interest

Compound Name: YEATS4 binder-1

Cat. No.: B15139767

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This guide provides a comprehensive comparison of **YEATS4 binder-1** with other known YEATS domain inhibitors, offering supporting experimental data and detailed protocols to validate the downstream effects of these compounds. The YEATS (Yaf9, ENL, AF9, Taf14, SAS5) domain-containing protein 4 (YEATS4), also known as GAS41, is a critical epigenetic reader that recognizes acetylated and crotonylated lysine residues on histones, playing a pivotal role in chromatin remodeling and gene transcription. Its dysregulation has been implicated in various cancers, making it an attractive therapeutic target.

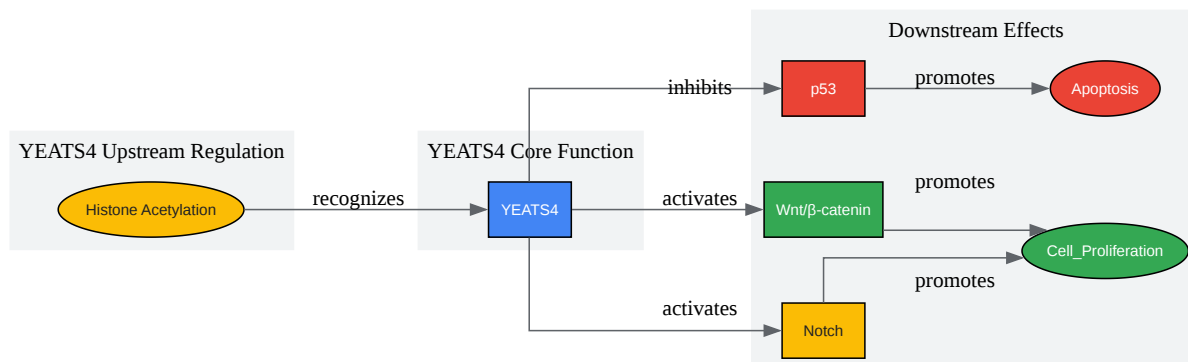
Comparative Analysis of YEATS4 Binders

This section presents a quantitative comparison of **YEATS4 binder-1** (analogue 4e) with other reported YEATS domain inhibitors, SGC-iMLLT and DLG-369. The data is summarized for easy comparison of their biochemical potency, cellular target engagement, and selectivity.

Compound	Target(s)	Ki (nM)	Cellular IC50 (NanoBRET, nM)	Selectivity Notes	Reference
YEATS4 binder-1 (4e)	YEATS4	37	300	>15-fold selective over YEATS1, 2, and 3.	[1]
YEATS4 binder 4d	YEATS4	33	170	>10-fold selective over YEATS1, 2, and 3.	[2]
SGC-iMLLT	MLLT1 (YEATS1) / MLLT3 (YEATS3)	MLLT1: 129, MLLT3: 77	MLLT1/3: ~500	Selective for MLLT1/3 over YEATS2 and YEATS4 (IC50 > 10 μ M).	[3] [4]
NVS-MLLT-1	MLLT1 / MLLT3	MLLT1: 150, MLLT3: 254	MLLT1: 500	Selective for MLLT1/3 over YEATS2/4.	[5]

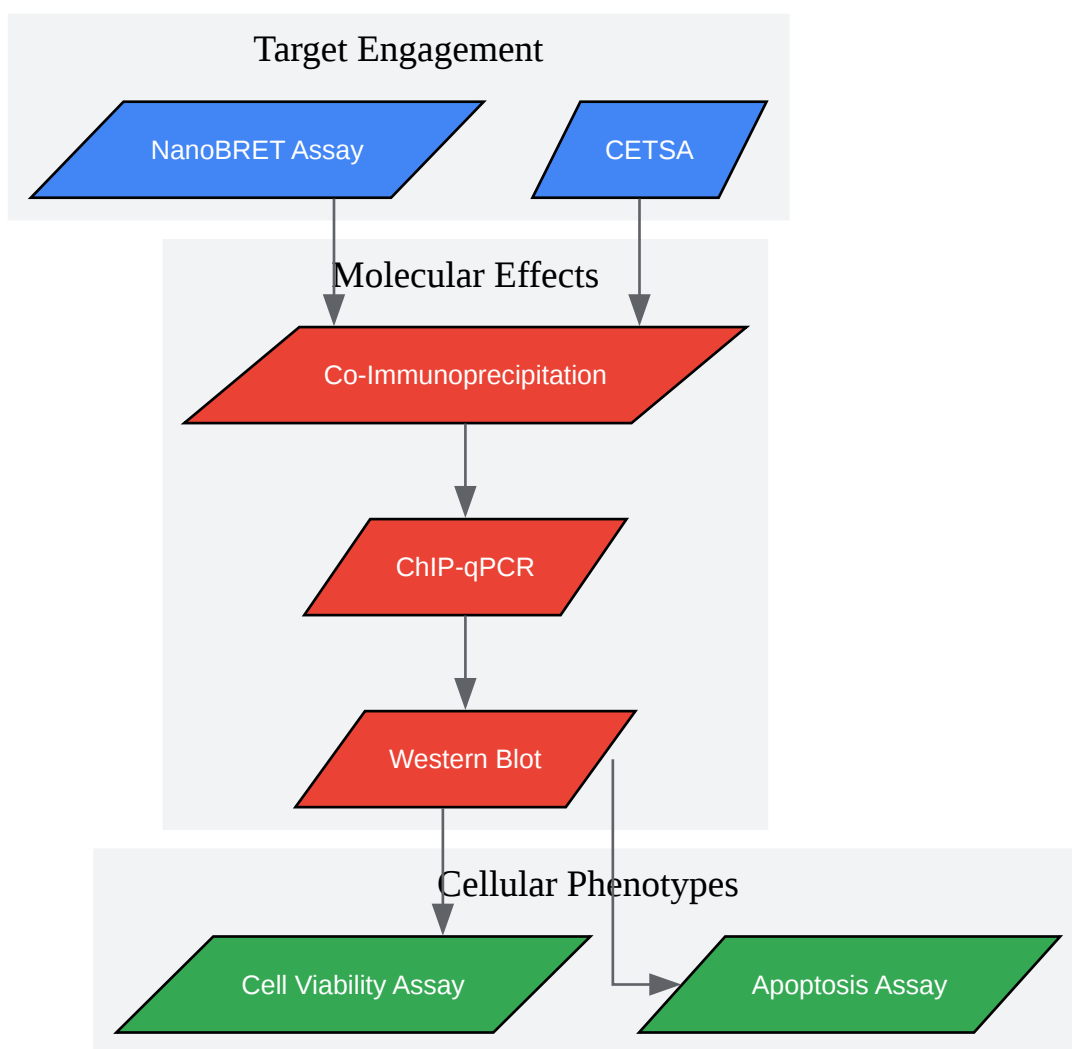
Signaling Pathways and Experimental Workflows

YEATS4 is implicated in several critical signaling pathways. The following diagrams illustrate these pathways and the experimental workflows to validate the effects of **YEATS4 binder-1**.



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YEATS4 Signaling Pathways Overview



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